

Ethoxymethanol as a Hemiacetal: An In-depth Technical Guide

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Compound of Interest

Compound Name: Ethoxymethanol

Cat. No.: B161747

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethoxymethanol (CAS No. 10171-38-7), a simple hemiacetal, represents a key structural motif in organic chemistry and biochemistry. As the adduct of formaldehyde and ethanol, it serves as a fundamental example of hemiacetal chemistry. While its transient nature often makes it challenging to isolate and characterize, understanding its properties, formation, and reactivity is crucial for professionals in drug development and chemical synthesis. This technical guide provides a comprehensive overview of **ethoxymethanol**, focusing on its core chemical principles, available quantitative data, and relevant experimental and theoretical insights.

Core Concepts: The Hemiacetal Functional Group

A hemiacetal is a functional group characterized by a carbon atom bonded to both a hydroxyl (-OH) group and an alkoxy (-OR) group. In the case of **ethoxymethanol**, the alkoxy group is an ethoxy (-OCH₂CH₃) group. Hemiacetals are typically formed through the nucleophilic addition of an alcohol to an aldehyde or a ketone. This reaction is reversible and the equilibrium can be influenced by the concentrations of the reactants and the reaction conditions.

The formation of **ethoxymethanol** from formaldehyde and ethanol is a classic example of this equilibrium.^[1] The reaction can be catalyzed by either an acid or a base.

Quantitative Data

Due to the inherent instability of many simple hemiacetals, extensive experimental data for **ethoxymethanol** is not widely available in the literature. Much of the available information comes from computational studies and chemical supplier databases.

Physical and Chemical Properties of Ethoxymethanol

Property	Value	Source
Molecular Formula	C ₃ H ₈ O ₂	--INVALID-LINK--[2]
Molecular Weight	76.09 g/mol	--INVALID-LINK--[2]
CAS Number	10171-38-7	--INVALID-LINK--[2]
Boiling Point	101.7 °C at 760 mmHg	--INVALID-LINK--[3]
Density	0.928 g/cm ³	--INVALID-LINK--[3]
Flash Point	43.3 °C	--INVALID-LINK--[3]
Vapor Pressure	19.5 mmHg at 25°C	--INVALID-LINK--[3]
Refractive Index	1.385	--INVALID-LINK--[3]

Spectral Data

Experimental NMR and IR spectra for isolated **ethoxymethanol** are not readily found in common databases. This is likely due to its existence in equilibrium with its starting materials, formaldehyde and ethanol, in solution. However, its presence can be confirmed by techniques such as gas chromatography-mass spectrometry (GC-MS).

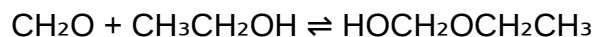
Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and isolation of pure **ethoxymethanol** are scarce in peer-reviewed literature. However, the general principles for its formation are well-established.

General Synthesis from Formaldehyde and Ethanol

The most direct route to **ethoxymethanol** is the reaction of formaldehyde with ethanol.[3] This reaction can be catalyzed by either acid or base.

Reaction:



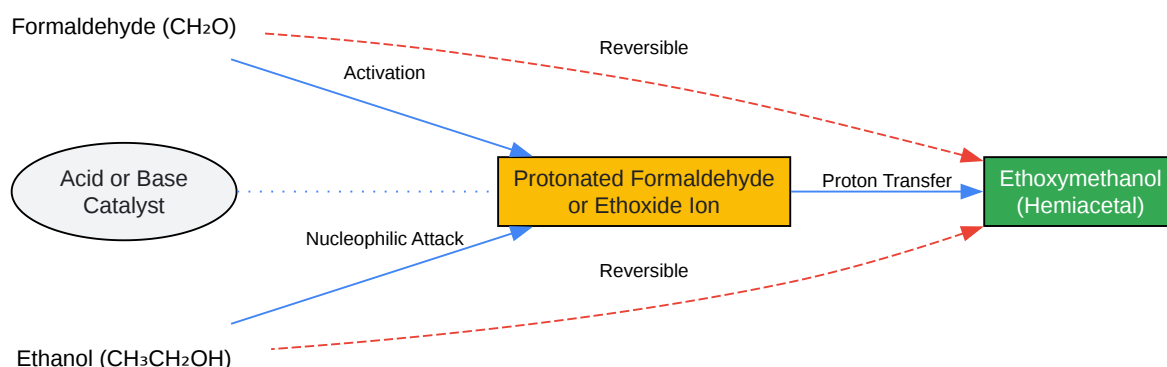
General Procedure Outline:

- **Reactant Mixing:** Formaldehyde (often in the form of its polymer, paraformaldehyde) is mixed with an excess of ethanol.
- **Catalyst Addition:** A catalytic amount of a strong acid (e.g., sulfuric acid) or a base (e.g., sodium ethoxide) is added to the mixture.
- **Equilibrium Establishment:** The reaction mixture is stirred, often at room temperature or with gentle heating, to allow the equilibrium to be established.
- **Characterization:** The presence of **ethoxymethanol** in the equilibrium mixture can be confirmed by GC-MS.

Note: The isolation of pure **ethoxymethanol** from the equilibrium mixture is challenging due to the reversibility of the reaction. Distillation can shift the equilibrium, and the presence of the catalyst can promote the formation of the more stable acetal, diethoxymethane.

Visualizations

Hemiacetal Formation Pathway

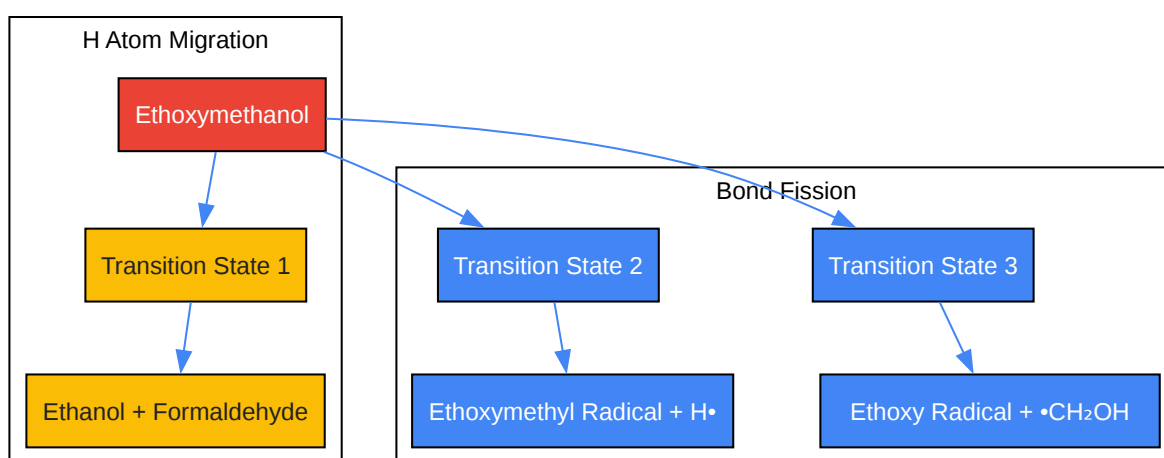


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Caption: General signaling pathway for the formation of **ethoxymethanol**.

Unimolecular Decomposition of Ethoxymethanol

Based on computational studies, the high-temperature decomposition of **ethoxymethanol** proceeds through several pathways, including hydrogen atom migration and bond fission.



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Caption: Unimolecular decomposition pathways of **ethoxymethanol**.

Biological Relevance and Implications in Drug Development

While there are no known specific signaling pathways directly involving **ethoxymethanol**, the hemiacetal functional group is of significant biological importance. The most prominent examples are the cyclic forms of monosaccharides, such as glucose, which exist as stable intramolecular hemiacetals. The formation and cleavage of these hemiacetal linkages are fundamental to carbohydrate metabolism and biochemistry.

In the context of drug development, the hemiacetal moiety can be a key intermediate in the metabolism of certain drugs. For instance, the enzymatic oxidation of an ether can lead to the formation of an unstable hemiacetal, which then spontaneously decomposes to an aldehyde and an alcohol. Understanding the stability and reactivity of simple hemiacetals like **ethoxymethanol** can provide insights into the metabolic fate of more complex drug molecules containing similar structural features.

Furthermore, formaldehyde and ethanol are both biologically relevant molecules. Formaldehyde is a metabolic byproduct and a reactive electrophile that can interact with biological macromolecules.[3] Ethanol is a widely consumed psychoactive substance with complex metabolic pathways. The potential in vivo formation of **ethoxymethanol** from endogenous or exogenous formaldehyde and ethanol is a possibility, although its significance is yet to be determined.

Conclusion

Ethoxymethanol serves as a valuable model compound for understanding the chemistry of hemiacetals. While its inherent instability makes experimental characterization challenging, theoretical and computational studies have provided significant insights into its properties and reactivity. For researchers and professionals in drug development, a solid understanding of the principles of hemiacetal formation, stability, and decomposition, as exemplified by **ethoxymethanol**, is essential for predicting metabolic pathways and designing novel therapeutic agents. Further research into the experimental characterization and potential biological roles of simple hemiacetals will undoubtedly contribute to advancements in both chemistry and medicine.

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